

Technical Guide: Calcium-49 Half-life and Decay Constant

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Compound of Interest

Compound Name: Calcium-49

Cat. No.: B12654295

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear properties of **Calcium-49** (^{49}Ca), focusing on its half-life and decay constant. The information herein is compiled for professionals in research, science, and drug development who may utilize this isotope in their work.

Quantitative Data Summary

The decay characteristics of **Calcium-49** are summarized in the table below. These values are critical for experimental design, radiation safety calculations, and data analysis involving this isotope.

Parameter	Value	Units
Half-life ($T_{1/2}$)	8.718 ± 0.006	minutes
Decay Constant (λ)	0.001325	s^{-1}

Radioactive Decay Properties

Calcium-49 undergoes beta-minus (β^-) decay, a process in which a neutron in the nucleus is converted into a proton, and a beta particle (an electron) and an antineutrino are emitted. This transmutation results in the formation of Scandium-49 (^{49}Sc). The decay scheme is as follows:



This decay mode has a 100% probability.[1] The daughter nuclide, Scandium-49, is itself radioactive, with a much longer half-life.

Experimental Determination of Half-life

The precise measurement of the half-life of short-lived isotopes like **Calcium-49** requires a well-designed experimental protocol. The key steps involve the production of the isotope, the detection of its radioactive decay, and the analysis of the decay data. A pivotal study in determining the half-life of ^{49}Ca was conducted by J.W. Hansen and S.G. Prussin. While the full experimental minutiae of every study may vary, the fundamental principles are outlined below.

Isotope Production: Neutron Activation

- Principle: Stable isotopes are bombarded with neutrons, leading to neutron capture and the formation of a heavier, often radioactive, isotope. In the case of **Calcium-49**, a sample of enriched stable Calcium-48 (^{48}Ca) is irradiated with a neutron flux.
- Methodology:
 - A sample of a stable calcium salt, enriched in ^{48}Ca , is prepared.
 - The sample is placed in a high-flux neutron source, such as a nuclear reactor or a neutron generator.
 - The duration of the irradiation is carefully controlled to produce a sufficient quantity of ^{49}Ca for measurement without creating an excessive amount of longer-lived impurities.

Detection of Radioactive Decay: Scintillation Counting

- Principle: As ^{49}Ca decays, it emits beta particles and characteristic gamma rays. A scintillation detector, such as a Sodium Iodide (NaI) or a Germanium (Ge) detector, is used to detect these emissions. When a gamma ray interacts with the scintillator material, it produces a flash of light (scintillation), which is then converted into an electrical pulse by a photomultiplier tube. The intensity of the light is proportional to the energy of the gamma ray.

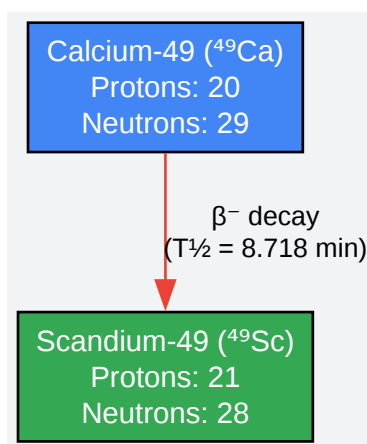
- Methodology:
 - Following irradiation, the activated calcium sample is swiftly transferred to a shielded counting chamber containing the scintillation detector.
 - The detector is coupled to a multi-channel analyzer (MCA) which records the number of counts as a function of energy.
 - Data acquisition is initiated, and the number of counts within a specific energy region corresponding to the gamma rays emitted following the beta decay of ^{49}Ca is recorded at regular time intervals.

Data Analysis: Decay Curve Analysis

- Principle: The rate of radioactive decay is a first-order process, meaning the activity (number of decays per unit time) decreases exponentially. By plotting the natural logarithm of the count rate versus time, a straight line is obtained. The slope of this line is equal to the negative of the decay constant (λ).
- Methodology:
 - The background radiation is measured separately and subtracted from the sample data to obtain the net count rate at each time interval.
 - The natural logarithm of the net count rate is plotted against time.
 - A linear regression analysis is performed on the data points to determine the slope of the line.
 - The decay constant (λ) is calculated from the slope.
 - The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Visualization of the Decay Process

The following diagram illustrates the beta decay of **Calcium-49** to Scandium-49.



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References

- 1. vernier.com [vernier.com]
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